

The Function and Mechanism of LY2794193: A Technical Guide

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Compound of Interest

Compound Name: LY2794193

Cat. No.: B608717

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Abstract

LY2794193 is a highly potent and selective agonist for the metabotropic glutamate receptor 3 (mGlu3). This document provides a comprehensive overview of the function, mechanism of action, and preclinical data associated with **LY2794193**. It is intended to serve as a technical resource for professionals in the fields of neuroscience, pharmacology, and drug development. The information presented herein is compiled from various preclinical studies and offers insights into the potential therapeutic applications of targeting the mGlu3 receptor.

Introduction

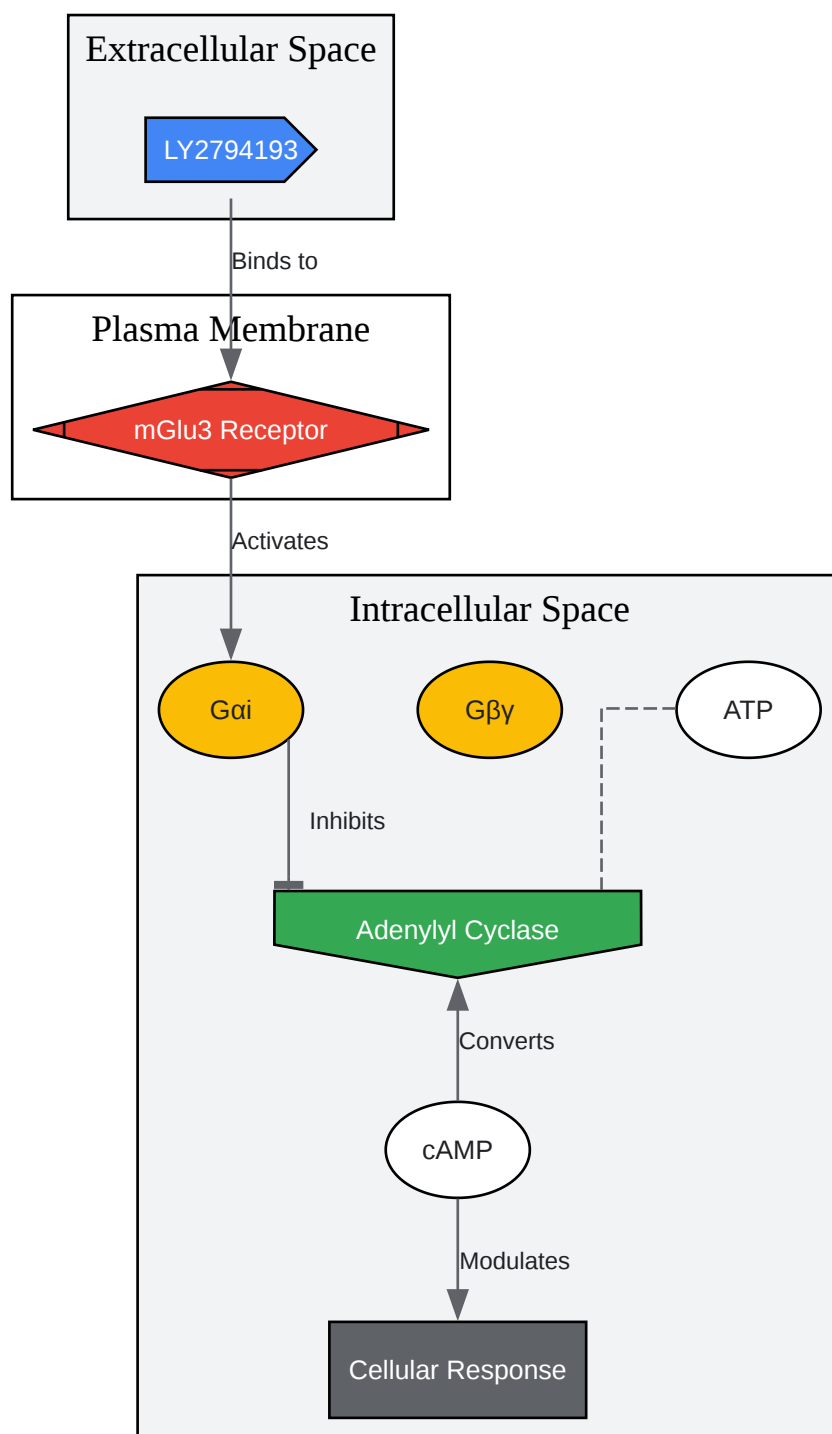
Metabotropic glutamate receptors (mGluRs) are a class of G protein-coupled receptors that play a crucial role in modulating synaptic plasticity and neuronal excitability throughout the central nervous system. The mGlu3 receptor, in particular, has garnered significant attention as a potential therapeutic target for a range of neurological and psychiatric disorders. **LY2794193** has emerged as a key pharmacological tool for elucidating the physiological roles of the mGlu3 receptor due to its high potency and selectivity.

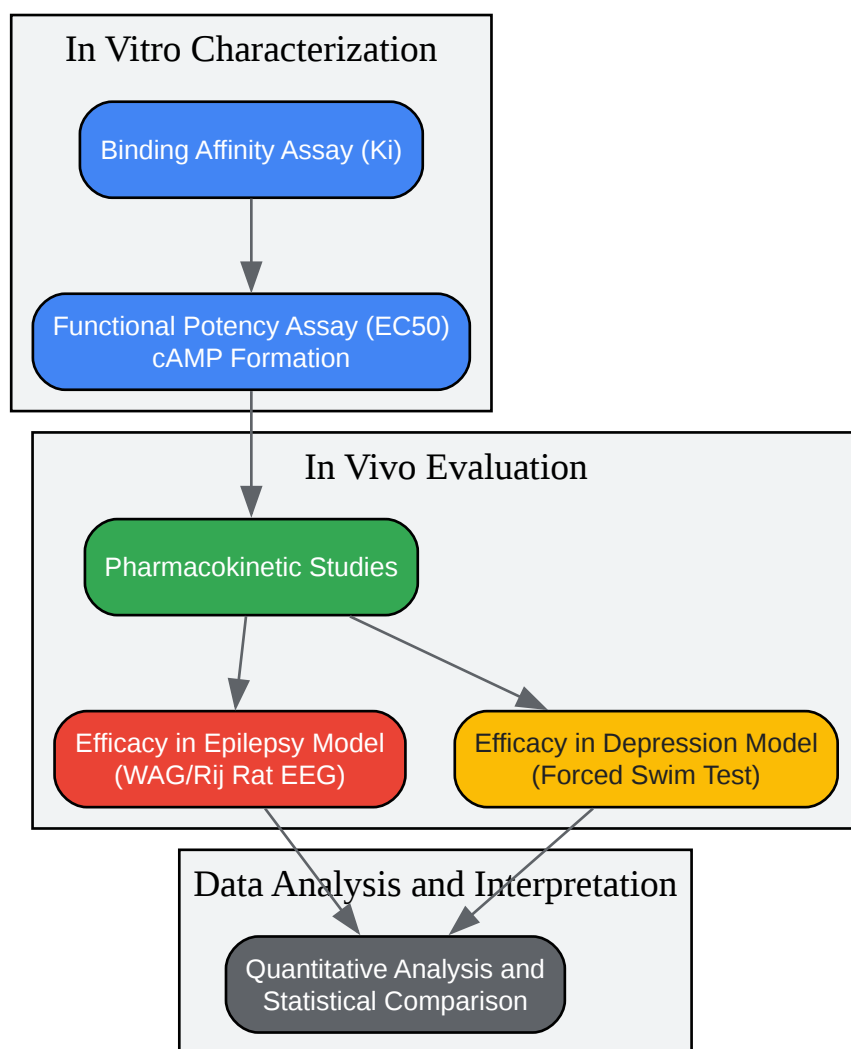
Core Function and Mechanism of Action

LY2794193 functions as a selective agonist at the mGlu3 receptor. Its primary mechanism of action involves the activation of this receptor, which is coupled to the Gai/o signaling pathway.

This activation leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels. This modulation of the cAMP signaling cascade underlies the effects of **LY2794193** on neuronal function.

Signaling Pathway of **LY2794193** at the mGlu3 Receptor





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